

Essential Safety and Operational Guide for 2,2-Bis(hydroxymethyl)butanoic Acid

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Compound of Interest

Compound Name: 2,2-Bis(hydroxymethyl)butanoic acid

Cat. No.: B159916

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the handling and disposal of **2,2-Bis(hydroxymethyl)butanoic acid** (CAS No. 10097-02-6), ensuring operational integrity and personnel safety.

Hazard Identification and Classification

2,2-Bis(hydroxymethyl)butanoic acid is classified as causing skin and serious eye irritation.
[1][2] It may also be harmful to aquatic life with long-lasting effects.[1][3]

GHS Hazard Statements:

- H315: Causes skin irritation[1]
- H318: Causes serious eye damage[2][4][5]
- H319: Causes serious eye irritation[1]
- H412: Harmful to aquatic life with long lasting effects[1][4][5]

Signal Word: Danger[2][4][5]

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 1[2] / Category 2[1]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3[1][4]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is critical to minimize exposure risk.

Body Part	Recommended Protection	Rationale
Eyes/Face	Chemical safety goggles or a face shield worn over goggles. [6]	To protect from splashes that can cause serious eye damage.[6]
Hands	Chemical-resistant gloves (e.g., Neoprene or Nitrile).[6]	To prevent skin irritation and burns from direct contact.[6]
Body	A buttoned, knee-length laboratory coat.[6]	To protect skin and personal clothing from spills.[6]
Respiratory	Use in a well-ventilated area. A dust mask (type N95 or equivalent) is recommended, especially when handling the powder form.[4][5]	To avoid inhalation of dust or aerosols.[7]
Feet	Closed-toe shoes.[6]	To protect from accidental spills.[6]

Operational and Handling Plan

Engineering Controls:

- Handle this chemical in a well-ventilated area, preferably within a chemical fume hood to minimize the formation and inhalation of dust and aerosols.[6]

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[8\]](#)
- Remove contaminated clothing and wash it before reuse.[\[7\]](#)[\[8\]](#)

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[7\]](#)
- Recommended long-term storage temperature is -20°C, and short-term is 2-8°C.[\[7\]](#)

First-Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if discomfort persists. [7] [8]
Skin Contact	Immediately flush the affected area with copious amounts of water for 15-20 minutes. [8] Remove contaminated clothing. Seek immediate medical attention. [7] [8]
Eye Contact	Immediately rinse the eyes with large amounts of water for at least 15-20 minutes, making sure to separate the eyelids. [7] [8] Remove contact lenses if present and easy to do so. [8] Seek immediate medical attention. [7] [8]
Ingestion	Do NOT induce vomiting. [7] [8] Wash out the mouth with water. Seek immediate medical attention. [7]

Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Treatment Methods:

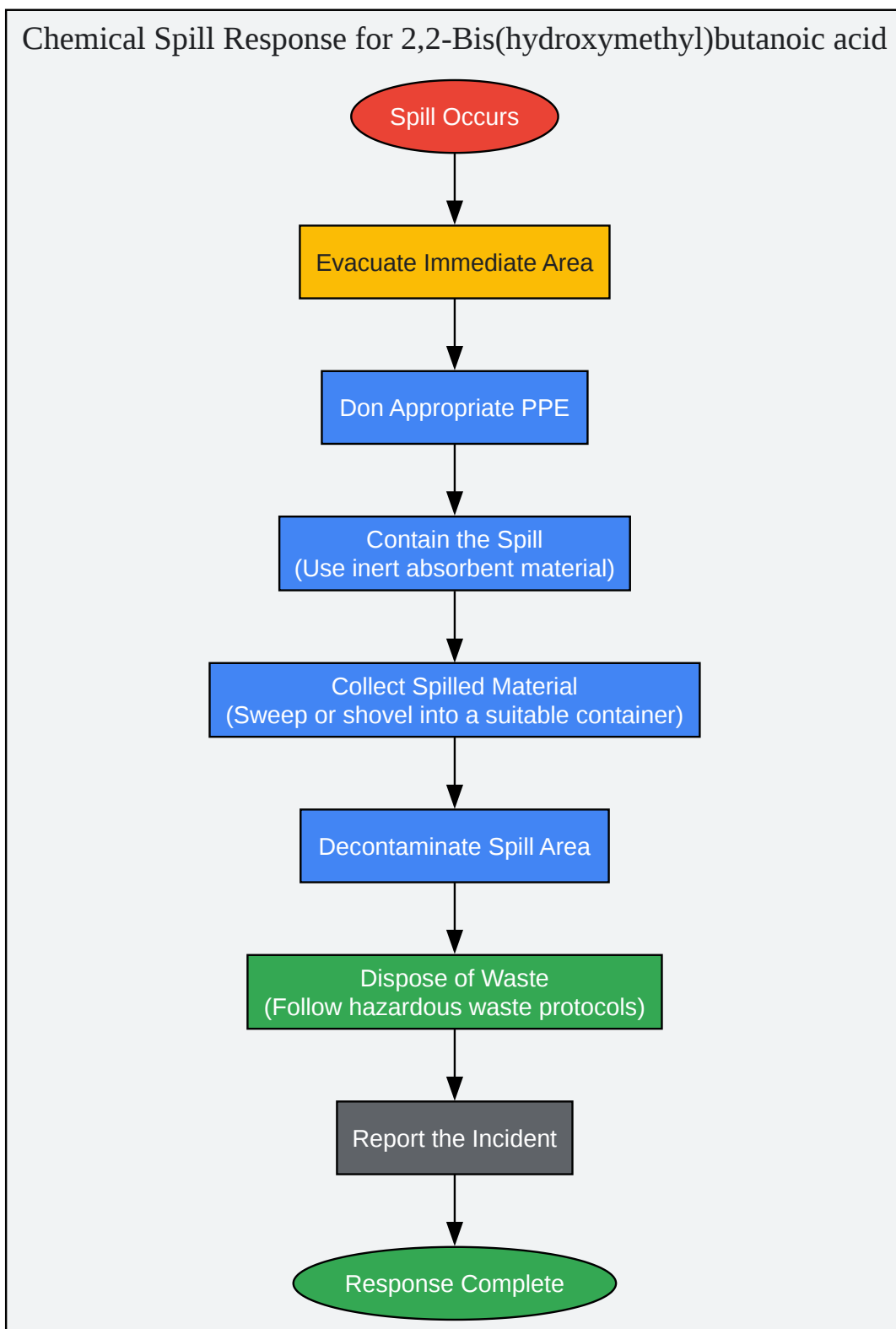
- Dispose of the product and its container in accordance with local, regional, and national regulations.[\[1\]](#)
- The product should not be disposed of with household garbage.[\[8\]](#) Do not allow the product to enter drains.[\[7\]](#)
- For disposal, entrust it to a licensed waste disposal company.[\[1\]](#)

Contaminated Packaging:

- Dispose of contaminated packaging in the same manner as the product itself.[\[1\]](#)

Accidental Release Measures

In the event of a spill, follow these procedural steps to ensure safety and containment.



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Caption: Workflow for handling a chemical spill of **2,2-Bis(hydroxymethyl)butanoic acid**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2,2-Bis(hydroxymethyl)butanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159916#personal-protective-equipment-for-handling-2-2-bis-hydroxymethyl-butanoic-acid]

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